

# An In-depth Technical Guide to Ethyl Viologen Diiodide: Structure, Properties, and Applications

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## Compound of Interest

Compound Name:	1,1'-Diethyl-[4,4'-bipyridine]-1,1'-dium iodide
CAS No.:	1983-61-5
Cat. No.:	B162674

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For Researchers, Scientists, and Drug Development Professionals

## Introduction

Ethyl viologen diiodide, systematically named 1,1'-diethyl-4,4'-bipyridinium diiodide, is a fascinating and versatile organic salt. As a member of the viologen family, it is characterized by its remarkable redox properties, leading to intense and reversible color changes. This unique characteristic has positioned ethyl viologen diiodide as a valuable tool in a multitude of scientific disciplines, from fundamental electrochemical studies to the development of advanced electrochromic devices. For professionals in drug development, understanding the redox behavior and potential cytotoxicity of viologen derivatives is crucial for screening and safety assessments. This guide provides a comprehensive overview of the chemical structure, synthesis, key properties, and significant applications of ethyl viologen diiodide, underpinned by established scientific principles and experimental evidence.

## Chemical Structure and Core Properties

Ethyl viologen diiodide is an ionic compound with the chemical formula  $C_{14}H_{18}I_2N_2$  and a molecular weight of 468.12 g/mol .<sup>[1]</sup> The core of the molecule is the 1,1'-diethyl-4,4'-bipyridinium dication, which features two quaternized pyridine rings linked at the 4-position. This dication is charge-balanced by two iodide anions.

The planarity of the bipyridinium system is a key feature, allowing for extensive  $\pi$ -electron delocalization, which is fundamental to its electronic and optical properties. The ethyl groups attached to the nitrogen atoms influence the compound's solubility and steric hindrance, which can modulate its electrochemical behavior.

## Physicochemical Properties

Property	Value	Source
CAS Number	1983-61-5	[1]
Molecular Formula	$C_{14}H_{18}I_2N_2$	[1]
Molecular Weight	468.12 g/mol	[1]
Appearance	Yellowish powder	[1]
Melting Point	275 °C (decomposition)	[1]

Solubility	While specific quantitative data for the diiodide salt is not readily available, viologen salts generally exhibit solubility in polar solvents. For instance, the related ethyl viologen diperchlorate has a solubility of 2.5% in water. Based on the "like dissolves like" principle, ethyl viologen diiodide is expected to be soluble in water and other polar solvents like ethanol and acetonitrile, and poorly soluble in nonpolar solvents such as hexane.
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## Synthesis of Ethyl Viologen Diiodide

The synthesis of ethyl viologen diiodide is a straightforward quaternization reaction, a classic example of an  $S_N2$  reaction in organic chemistry. The general principle involves the reaction of 4,4'-bipyridine with an ethylating agent, in this case, ethyl iodide.

### Causality Behind Experimental Choices

The choice of reactants and conditions is dictated by the need to efficiently form the dicationic product. 4,4'-bipyridine serves as the nucleophilic substrate, with the nitrogen atoms readily attacking the electrophilic carbon of the ethylating agent. Ethyl iodide is an excellent ethylating agent because iodide is a very good leaving group, facilitating the  $S_N2$  reaction. The reaction is typically carried out in a polar aprotic solvent, such as acetonitrile or dimethylformamide (DMF), to dissolve the reactants and facilitate the formation of the charged product. Heating is often employed to increase the reaction rate.

### Experimental Protocol: Synthesis of Ethyl Viologen Diiodide

This protocol is based on the general principles of viologen synthesis.

Materials:

- 4,4'-Bipyridine
- Ethyl iodide ( $C_2H_5I$ )
- Acetonitrile ( $CH_3CN$ ), anhydrous
- Diethyl ether
- Round-bottom flask
- Reflux condenser
- Magnetic stirrer and stir bar
- Heating mantle

- Büchner funnel and filter paper

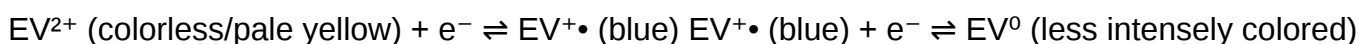
Procedure:

- In a round-bottom flask, dissolve 1.0 equivalent of 4,4'-bipyridine in anhydrous acetonitrile.
- Add a stoichiometric excess (at least 2.2 equivalents) of ethyl iodide to the solution. The excess ensures the complete di-quaternization of the bipyridine.
- Attach a reflux condenser and heat the reaction mixture to reflux with stirring. The reaction progress can be monitored by the precipitation of the product.
- After several hours of reflux, or once the reaction is deemed complete, allow the mixture to cool to room temperature.
- The precipitated product can be collected by vacuum filtration using a Büchner funnel.
- Wash the collected solid with diethyl ether to remove any unreacted starting materials and solvent residues.<sup>[2][3]</sup>
- Dry the resulting yellowish powder under vacuum to obtain the final product, ethyl viologen diiodide.

Self-Validation: The identity and purity of the synthesized ethyl viologen diiodide can be confirmed using standard analytical techniques such as <sup>1</sup>H NMR spectroscopy (to confirm the presence of the ethyl groups and the bipyridinium protons), and elemental analysis.

## The Redox Chemistry of Ethyl Viologen Diiodide

The most defining characteristic of ethyl viologen diiodide is its ability to undergo reversible one-electron reductions. This redox activity is central to all of its major applications. The ethyl viologen dication (EV<sup>2+</sup>) can be reduced in two distinct steps to form a radical cation (EV<sup>+•</sup>) and a neutral species (EV<sup>0</sup>).

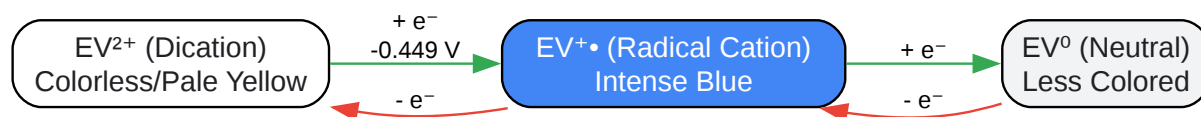


The first reduction to the radical cation is highly reversible and results in a dramatic color change to an intense blue.<sup>[4]</sup> This is due to the formation of a highly conjugated radical species

where the unpaired electron is delocalized over the entire bipyridinium system. The absorption spectrum of the ethyl viologen radical cation exhibits a strong peak at approximately 608 nm.[5] The second reduction to the neutral species is also possible but can be less reversible under certain conditions.

## Electrochemical Properties

Cyclic voltammetry is a powerful technique to probe the redox behavior of ethyl viologen. A typical cyclic voltammogram of ethyl viologen in an aqueous electrolyte shows two distinct reduction peaks. The first reduction peak, corresponding to the  $EV^{2+}/EV^{+\bullet}$  couple, occurs at a potential of approximately -0.62 V (vs. a reference electrode). The second reduction peak, for the  $EV^{+\bullet}/EV^0$  couple, is observed at a more negative potential, around -0.89 V.[3]



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Caption: Redox states of ethyl viologen and their associated colors.

## Applications in Research and Development

The unique electrochemical and optical properties of ethyl viologen diiodide have led to its use in several key areas.

### Electrochromic Devices

Electrochromism is the phenomenon where a material changes color in response to an applied electrical potential.[6] Ethyl viologen is an excellent candidate for electrochromic devices (ECDs) due to its distinct color change, fast switching times, and good stability.[7][8]

### Experimental Workflow: Fabrication of a Simple Ethyl Viologen-Based Electrochromic Device

This protocol describes the fabrication of a basic sandwich-type ECD.

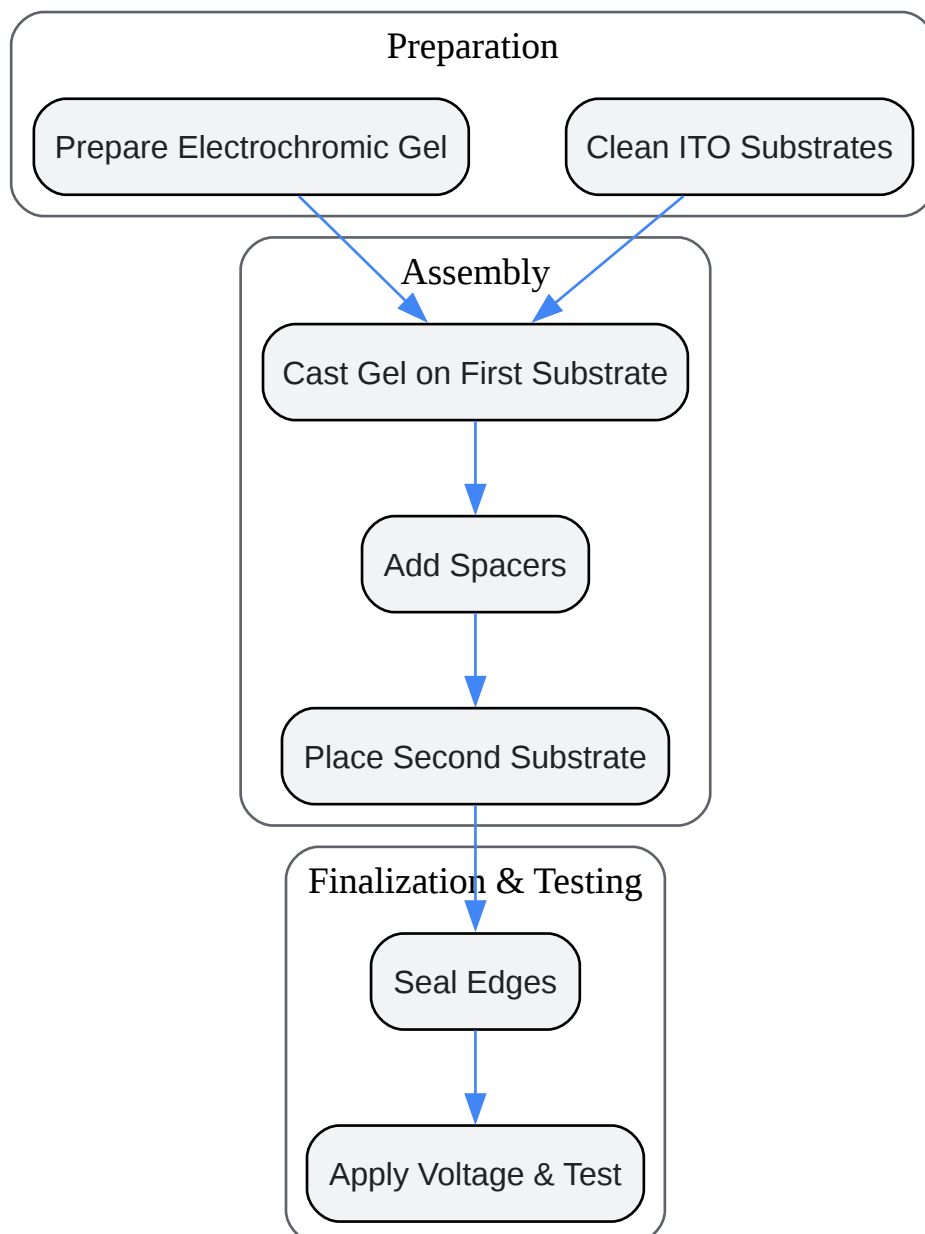
Materials:

- Indium tin oxide (ITO) coated glass or flexible PET slides
- Ethyl viologen diiodide
- A suitable electrolyte (e.g., a solution of a lithium salt in propylene carbonate)
- A polymer matrix (e.g., poly(methyl methacrylate) - PMMA)
- A redox-active counter electrode material (e.g., ferrocene)
- Spacers (e.g., thin polymer film)
- UV-curable epoxy

#### Procedure:

- Prepare the Electrochromic Solution: Dissolve ethyl viologen diiodide, the electrolyte salt, and ferrocene in a solvent. Then, dissolve the polymer matrix in this solution to form a viscous gel.
- Clean the ITO Substrates: Thoroughly clean the ITO-coated substrates to ensure good adhesion and electrical contact.
- Assemble the Device:
  - Place one ITO substrate with the conductive side facing up.
  - Place spacers around the edges of the substrate.
  - Cast the electrochromic gel onto the substrate.
  - Carefully place the second ITO substrate on top, with its conductive side facing down, to form a sandwich structure.
- Seal the Device: Seal the edges of the device with a UV-curable epoxy to prevent leakage of the electrolyte.

- Testing: Apply a voltage across the two ITO electrodes to observe the color change. Reversing the polarity will bleach the color.



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Caption: Workflow for the fabrication of an ethyl viologen-based electrochromic device.

## Redox Indicators

A redox indicator is a substance that changes color at a specific electrode potential.[9] Ethyl viologen, with its distinct color change upon reduction, serves as an excellent indicator for redox titrations in anaerobic and low-potential systems. Its normal potential is -0.449 V.[9][10]

## Experimental Protocol: Use of Ethyl Viologen as a Redox Indicator

This protocol outlines a simple demonstration of the redox indicator properties of ethyl viologen.

Materials:

- Ethyl viologen diiodide solution (e.g., 0.1% in deionized water)
- A reducing agent solution (e.g., sodium dithionite,  $\text{Na}_2\text{S}_2\text{O}_4$ )
- An inert atmosphere (e.g., nitrogen or argon)
- Airtight container or glovebox

Procedure:

- Prepare a dilute aqueous solution of ethyl viologen diiodide. The solution should be pale yellow.
- In an inert atmosphere to exclude oxygen, add a small amount of the reducing agent solution to the ethyl viologen solution.
- Observe the immediate formation of an intense blue color, indicating the reduction of  $\text{EV}^{2+}$  to  $\text{EV}^{\bullet+}$ .
- If the blue solution is exposed to air (oxygen), the color will gradually fade as the radical cation is re-oxidized to the dication.[11] This demonstrates the reversibility of the redox process.

## Relevance to Drug Development

While ethyl viologen diiodide itself is not a therapeutic agent, its properties and the broader class of viologens are highly relevant to drug development professionals for several reasons:

- **Toxicity and Cytotoxicity Screening:** The well-known toxicity of some viologens, such as paraquat (methyl viologen), makes this class of compounds an important subject for toxicological studies.<sup>[12][13]</sup> Research into the cytotoxicity of various viologen derivatives helps in understanding structure-toxicity relationships.<sup>[12][13]</sup> This knowledge is crucial for medicinal chemists in designing new drug candidates and for toxicologists in assessing the safety of new chemical entities that may contain similar structural motifs. In vitro cytotoxicity assays using cell lines are a common method to evaluate the potential toxicity of compounds like ethyl viologen.<sup>[14][15]</sup>
- **Redox Mediators in Biological Systems:** Viologens can act as electron acceptors and redox mediators in biological systems. This property can be exploited in various biochemical assays. For example, they can be used to study the activity of redox enzymes. Understanding how compounds like ethyl viologen interact with biological redox chains is important for elucidating mechanisms of drug action and toxicity.

## Safety and Handling

Ethyl viologen diiodide and related viologen compounds should be handled with care, following standard laboratory safety procedures. While a specific, detailed safety data sheet (SDS) for ethyl viologen diiodide is not readily available from the search results, information from closely related compounds like ethyl viologen dibromide and methyl viologen diiodide provides a good basis for safe handling.

- **General Hazards:** Viologens can be harmful if swallowed, in contact with skin, or inhaled.<sup>[6]</sup> <sup>[16]</sup> They can cause skin and serious eye irritation, as well as respiratory irritation.<sup>[6][16]</sup>
- **Personal Protective Equipment (PPE):** Always wear appropriate PPE, including safety goggles, gloves, and a lab coat.<sup>[1]</sup> When handling the powder, a dust mask is recommended.<sup>[1]</sup>
- **Handling:** Avoid contact with skin and eyes, and avoid inhalation of dust.<sup>[17]</sup> Use in a well-ventilated area.
- **Storage:** Store in a tightly closed container in a dry, cool, and well-ventilated place.<sup>[17]</sup>

## Conclusion

Ethyl viologen diiodide is a compound of significant scientific interest due to its rich redox chemistry and associated electrochromic properties. Its straightforward synthesis and versatile applications make it a valuable tool for researchers in chemistry, materials science, and related fields. For professionals in drug development, the study of viologens provides important insights into toxicology and the interaction of redox-active compounds with biological systems. By understanding the fundamental principles outlined in this guide, researchers can effectively and safely utilize ethyl viologen diiodide in their scientific endeavors.

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